

Commercial Sources and Applications of High-Purity [Pyr1]-Apelin-13

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

CAS No.: 217082-60-5

Cat. No.: B550190

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial sources for high-purity **[Pyr1]-Apelin-13**, a potent endogenous agonist of the apelin receptor (APJ), and detailed protocols for its use in key research applications. **[Pyr1]-Apelin-13** is the predominant isoform of apelin found in human plasma and cardiac tissue, making it a critical tool for cardiovascular and metabolic research.

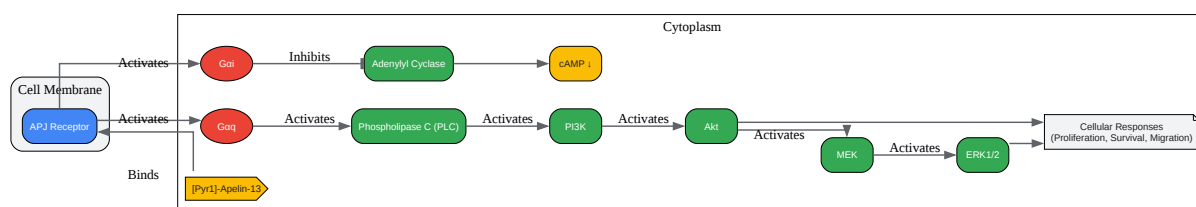
Commercial Availability and Purity

High-purity synthetic **[Pyr1]-Apelin-13** is available from several reputable suppliers. Researchers should always refer to the supplier's certificate of analysis for batch-specific data.

Supplier	Purity	Formulation	Notes
Tocris Bioscience	≥95% (HPLC)[1]	Lyophilized solid[1]	Potent peptide apelin agonist.[1]
R&D Systems	≥95%[2][3]	Lyophilized solid[2]	Endogenous ligand for apelin APJ receptor (EC50 = 0.37 nM).[2][3]
MedchemExpress	99.92%	Lyophilized powder[4]	Highly potent, selective endogenous apelin receptor (APJ) agonist.[4]
APExBIO	High-purity	Lyophilized powder	For scientific research use only.[5]
NovoPro Bioscience	98.23% (HPLC)[6]	Lyophilized powder[6]	Available with TFA removed.[6]
TargetMol	99.71%	Lyophilized powder[7]	Potent and selective endogenous Apelin receptor (APJ) agonist.[7]
Peptide Institute, Inc.	≥98.0% (HPLC)[8]	Lyophilized powder[8]	
Rockland Immunochemicals	>95%	Lyophilized solid[9]	Suitable for use in ELISA, Western Blot, Dot blot, and other assays.[9]
Life Science Production	>95% by HPLC[10]	Freeze-dried solid[10]	Endogenous agonist for the apelin APJ receptor.[10]
Blue Tiger Scientific	High quality	Lyophilized powder[11]	For in vitro research use only (RUO).[11]

Apelin Receptor (APJ) Signaling

[Pyr1]-Apelin-13 binding to its G protein-coupled receptor, APJ, triggers a cascade of intracellular signaling events. The primary pathways involve the coupling to G α i and G α q proteins. Activation of G α i leads to the inhibition of adenylyl cyclase and a subsequent decrease in cyclic AMP (cAMP) levels. Concurrently, G α q activation stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), which in turn mobilize intracellular calcium and activate protein kinase C (PKC). Downstream of these initial events, **[Pyr1]-Apelin-13** can activate the PI3K/Akt and MAPK/ERK signaling pathways, which are crucial for cell survival, proliferation, and migration.



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Figure 1: Simplified APJ Signaling Pathway.

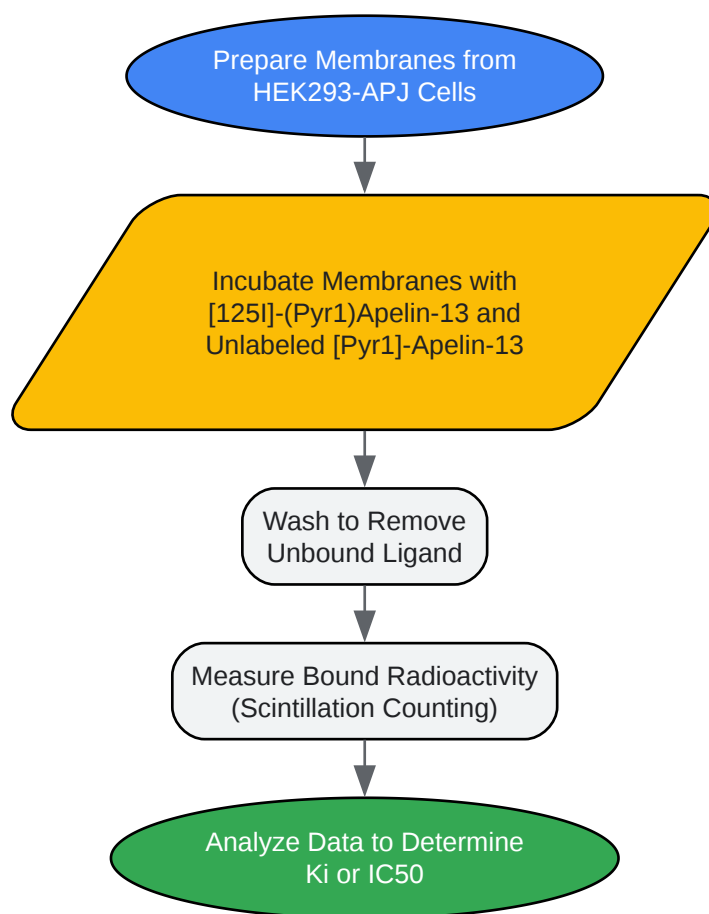
Experimental Protocols

The following are detailed protocols for common in vitro and in vivo assays involving **[Pyr1]-Apelin-13**.

In Vitro Assays

1. Radioligand Binding Assay

This assay determines the binding affinity of **[Pyr1]-Apelin-13** to the APJ receptor.



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Figure 2: Radioligand Binding Assay Workflow.

Protocol:

- Membrane Preparation:
 - Culture and harvest HEK293 cells stably expressing the human APJ receptor.
 - Homogenize cells in ice-cold membrane preparation buffer (50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4).
 - Centrifuge the homogenate to pellet the cell membranes.
 - Resuspend the membrane pellet in fresh buffer and determine the protein concentration.
- Competition Binding Assay:

- In a 96-well plate, add a fixed amount of cell membrane preparation to each well.
- Add a fixed concentration of radiolabeled ligand, such as [125I]-(Pyr1)Apelin-13.
- Add increasing concentrations of unlabeled **[Pyr1]-Apelin-13**.
- For total binding, add only the radioligand and buffer.
- For non-specific binding, add the radioligand and a high concentration of unlabeled apelin.
- Incubate at room temperature for a defined period (e.g., 30-60 minutes).
- Washing and Detection:
 - Rapidly filter the contents of each well through a glass fiber filter mat to separate bound from free radioligand.
 - Wash the filters with ice-cold wash buffer (50 mM Tris-HCl, pH 7.4).
 - Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the unlabeled ligand concentration.
 - Determine the IC₅₀ value (the concentration of unlabeled ligand that inhibits 50% of specific binding) and calculate the K_i (inhibition constant).

Parameter	Value	Reference
KD of [125I]-(Pyr1)Apelin-13 in human left ventricle	0.35 ± 0.08 nM	[3]
Bmax in human left ventricle	4.3 ± 0.9 fmol mg ⁻¹ protein	[3]

2. cAMP Inhibition Assay

This assay measures the ability of **[Pyr1]-Apelin-13** to inhibit adenylyl cyclase activity and reduce intracellular cAMP levels.

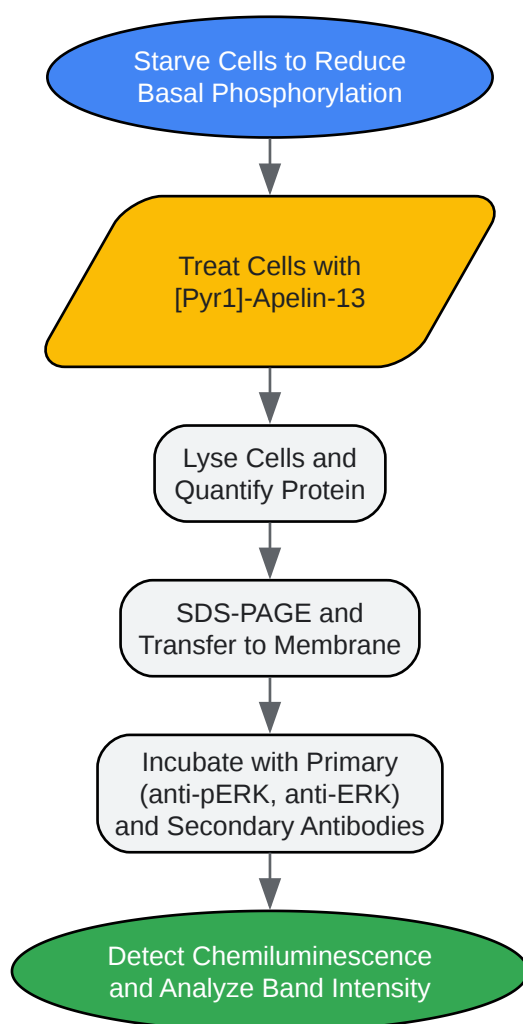
Protocol:

- Cell Culture:
 - Plate HEK293 cells expressing the APJ receptor in a 96-well plate and grow to confluence.
- Assay Procedure:
 - Wash the cells with a suitable assay buffer (e.g., HBSS).
 - Pre-incubate the cells with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
 - Add increasing concentrations of **[Pyr1]-Apelin-13**.
 - Stimulate the cells with forskolin to induce cAMP production.
 - Incubate for a defined period (e.g., 30 minutes) at room temperature.
- Detection:
 - Lyse the cells and measure the intracellular cAMP concentration using a commercially available cAMP assay kit (e.g., HTRF, ELISA, or LANCE).
- Data Analysis:
 - Plot the cAMP levels against the logarithm of the **[Pyr1]-Apelin-13** concentration.
 - Determine the EC50 value (the concentration of agonist that produces 50% of the maximal inhibition of cAMP production).

Parameter	Value	Reference
EC50 for cAMP inhibition in HEK293 cells	0.84 nM	[4]
pD2 for cAMP inhibition	9.67 ± 0.04	[6]

3. ERK Phosphorylation Western Blot

This assay detects the activation of the MAPK/ERK signaling pathway by measuring the phosphorylation of ERK1/2.



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Figure 3: ERK Phosphorylation Western Blot Workflow.

Protocol:

- Cell Culture and Treatment:
 - Culture cells (e.g., HRMECs or mpkCCD cells) to 70-80% confluency.
 - Serum-starve the cells for several hours to reduce basal ERK phosphorylation.
 - Treat the cells with various concentrations of **[Pyr1]-Apelin-13** for different time points (e.g., 5, 10, 30, 60 minutes).
- Sample Preparation:
 - Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
 - Determine the protein concentration of the lysates.
 - Denature the protein samples by boiling in SDS-PAGE sample buffer.
- Western Blotting:
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with 5% BSA or non-fat dry milk in TBST.
 - Incubate the membrane with a primary antibody specific for phosphorylated ERK1/2 (p-ERK).
 - Wash the membrane and incubate with an HRP-conjugated secondary antibody.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate.
- Data Analysis:
 - Strip the membrane and re-probe with an antibody for total ERK1/2 as a loading control.
 - Quantify the band intensities and express the results as the ratio of p-ERK to total ERK.

Cell Type	Treatment	Observation	Reference
mpkCCD cells	200 nM apelin-13 for 30 min	Significant increase in ERK phosphorylation	[12]
HRMECs	Apelin-13 (dose-dependent)	Upregulation of cytoskeleton and tight junction phosphorylation	[13]

In Vivo Assays

1. Cardiovascular Effects in Humans

These studies assess the direct vascular effects of **[Pyr1]-Apelin-13** in human subjects.

Protocol (Forearm Blood Flow):

- Subject Recruitment:
 - Recruit healthy volunteers with informed consent and ethical approval.
- Infusion:
 - Perform intrabrachial artery infusions of **[Pyr1]-Apelin-13** at increasing doses (e.g., 1, 10, 100 nmol/min).
- Measurement:
 - Measure forearm blood flow (FBF) using venous occlusion plethysmography.
- Data Analysis:
 - Express the change in FBF as a percentage change from baseline.

Parameter	Observation	Reference
Forearm Blood Flow	Dose-dependent increase in response to [Pyr1]apelin-13(1–12)	[6]
Vasodilation	[Pyr1]apelin-13 causes reproducible vasodilation in human forearm resistance vessels	[10]

2. Cardiovascular Effects in Rodent Models

These studies evaluate the systemic cardiovascular effects of **[Pyr1]-Apelin-13** in animal models.

Protocol (Anesthetized Rat):

- Animal Preparation:
 - Anesthetize rats and instrument them for the measurement of blood pressure and other hemodynamic parameters.
- Administration:
 - Administer **[Pyr1]-Apelin-13** via intravenous infusion at various doses.
- Measurements:
 - Continuously monitor blood pressure, heart rate, and cardiac output.
- Data Analysis:
 - Express the changes in cardiovascular parameters as a percentage change from the vehicle control.

Parameter	Observation	Reference
Blood Pressure	Dose-dependent decrease in anesthetized rats in response to [Pyr1]apelin-13(1–12)	[6]
Vascular Relaxation	[Pyr1]apelin-13 induces dose-dependent relaxation in pre-contracted rat thoracic aortic rings	[8]

Conclusion

[Pyr1]-Apelin-13 is a crucial research tool for investigating the physiological and pathological roles of the apelin system. The availability of high-purity synthetic peptide from various commercial sources, coupled with the detailed protocols provided in this document, will enable researchers to conduct robust and reproducible experiments to further elucidate the therapeutic potential of targeting the APJ receptor.

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